

A Comprehensive Technical Guide to 2,5,8-Nonanetrione

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Compound of Interest

Compound Name: 2,5,8-Nonanetrione

Cat. No.: B14170128

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This technical guide provides an in-depth overview of **2,5,8-Nonanetrione**, catering to researchers, scientists, and professionals in drug development. It covers known synonyms, physicochemical properties, and synthetic methodologies.

Nomenclature and Synonyms

2,5,8-Nonanetrione is a trione, a molecule containing three ketone functional groups. It is identified by several synonyms and registry numbers across various chemical databases. Notably, the synonym "2,8-Nonanetrione" appears in some sources but is likely a typographical error, as 2,8-Nonanedione is a distinct chemical entity.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 1: Synonyms and Identifiers for **2,5,8-Nonanetrione**

Identifier Type	Value
IUPAC Name	nonane-2,5,8-trione
CAS Number	38284-28-5
Molecular Formula	C ₉ H ₁₄ O ₃
Synonyms	2,5,8-nonenetrione
	2,5,8 nonanetrione
	nonane-2,5,8-trione
	2,8-Nonanetrione
Registry Numbers	NSC174842
	NSC-174842
	SCHEMBL2439884
	DTXSID70306268
	DTXCID60257396
	RefChem:82680
	ZINC1716001

Sources:[1][2][4]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **2,5,8-Nonanetrione**. These properties are crucial for understanding its behavior in various experimental and biological contexts.

Table 2: Physicochemical Data for **2,5,8-Nonanetrione**

Property	Value
Molecular Weight	170.21 g/mol
Exact Mass	170.094294304 Da
Melting Point	59-60 °C
Boiling Point	305.8 °C at 760 mmHg
160-162 °C at 16 Torr	
Density	1.01 g/cm ³
Flash Point	128.1 °C
Vapor Pressure	0.000804 mmHg at 25°C
Water Solubility	9.398 x 10 ⁵ mg/L at 25 °C (estimated)
XLogP3	-0.7
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	3
Rotatable Bond Count	6
Complexity	174

Sources:[1][2][5][6]

Synthesis and Experimental Protocols

Currently, detailed, step-by-step experimental protocols for the synthesis of **2,5,8-Nonanetrione** are not extensively published in peer-reviewed literature. However, chemical databases outline several synthetic routes starting from furan-derived precursors. These methods provide a foundation for laboratory-scale synthesis.

Synthesis from 4-(5-hydroxymethyl-2-furanyl)-2-butanone

This pathway reports a high yield and involves the acid-catalyzed rearrangement of a furan derivative.

- Starting Material: 4-(5-hydroxymethyl-2-furanyl)-2-butanone
- Reagents and Conditions: The reaction is conducted using hydrogen chloride (HCl) as a catalyst in a methanol (MeOH) solvent. The mixture is heated to 100 °C for a duration of 3 hours.[\[1\]](#)
- Yield: 100%[\[1\]](#)

Synthesis from 4-(5-methyl-furan-2-yl)-butan-2-one

This method also employs acidic conditions to achieve the desired product.

- Starting Material: 4-(5-methyl-furan-2-yl)-butan-2-one
- Reagents and Conditions: Acetic acid is used as the reagent and catalyst in an aqueous solution. The reaction is carried out at a temperature of 100 °C.[\[1\]](#)
- Yield: 98.0%[\[1\]](#)

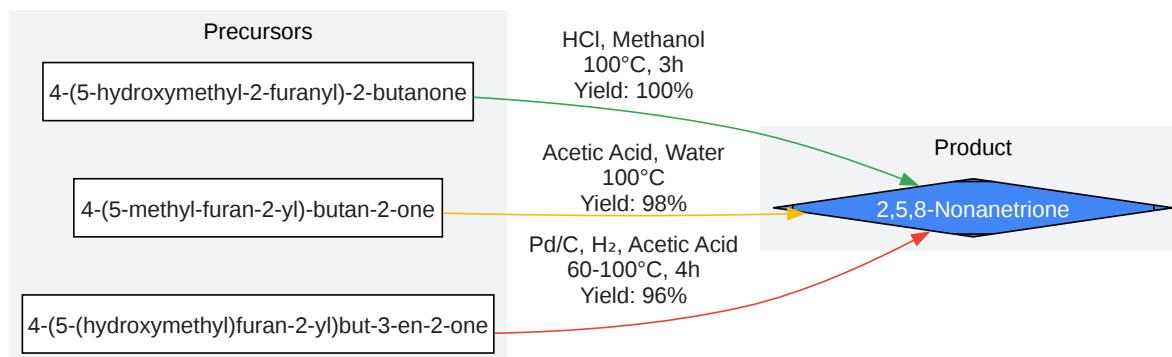
Synthesis from 4-(5-(hydroxymethyl)furan-2-yl)but-3-en-2-one

This route involves a reduction and rearrangement catalyzed by palladium on carbon.

- Starting Material: 4-(5-(hydroxymethyl)furan-2-yl)but-3-en-2-one
- Reagents and Conditions: The synthesis is performed using 10% palladium on activated carbon as a catalyst, in the presence of hydrogen gas and acetic acid. The reaction temperature is maintained between 60 and 100 °C for 4 hours.[\[1\]](#)
- Yield: 96.0%[\[1\]](#)

Visualized Synthetic Pathways

The following diagram illustrates the synthetic routes to **2,5,8-Nonanetrione** from various furan-based precursors.



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Caption: Synthetic routes to **2,5,8-Nonanetrione**.

Biological Activity and Drug Development Potential

As of late 2025, there is a notable scarcity of public-domain information regarding the biological activity, mechanism of action, or potential therapeutic applications of **2,5,8-Nonanetrione**. While the compound has been identified in *Nicotiana tabacum* (tobacco), its endogenous function or pharmacological effects have not been characterized.^[1] The absence of bioassay results or preclinical studies in accessible literature suggests that this compound remains largely unexplored from a pharmacological and drug development perspective. This presents a potential opportunity for novel research into its properties and interactions with biological systems.

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